

Technical Support Center: Overcoming Solubility Challenges of 5-Formylsalicylic Acid

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Compound of Interest

Compound Name: 5-Formylsalicylic acid

Cat. No.: B1198217

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on addressing solubility issues encountered with **5-Formylsalicylic acid** in various reaction media.

Frequently Asked Questions (FAQs)

Q1: What is **5-Formylsalicylic acid** and why is its solubility important?

5-Formylsalicylic acid is a derivative of salicylic acid containing both a carboxylic acid and an aldehyde functional group.^{[1][2][3][4]} This dual functionality makes it a valuable building block in organic synthesis and medicinal chemistry for creating more complex molecules, including potential drug candidates.^{[1][4][5]} Achieving adequate solubility in a reaction medium is crucial for ensuring efficient reaction kinetics, maximizing yield, and enabling purification processes.

Q2: What are the general solubility characteristics of **5-Formylsalicylic acid**?

5-Formylsalicylic acid is typically a white to off-white or brownish-yellow crystalline solid.^{[1][2][4][5][6]} It is reported to be soluble in polar solvents such as water and alcohols.^[1] However, some sources indicate it has very low water solubility (0.00 M), while others suggest slight solubility in DMSO and methanol.^{[2][4][5][6]} This discrepancy highlights the importance of experimental verification of solubility in your specific system. Its predicted pKa is approximately 2.67, indicating it is a moderately strong acid.^{[2][4][5][6]}

Q3: Why am I observing poor solubility of **5-Formylsalicylic acid** in my reaction?

Poor solubility of **5-Formylsalicylic acid** can be attributed to several factors:

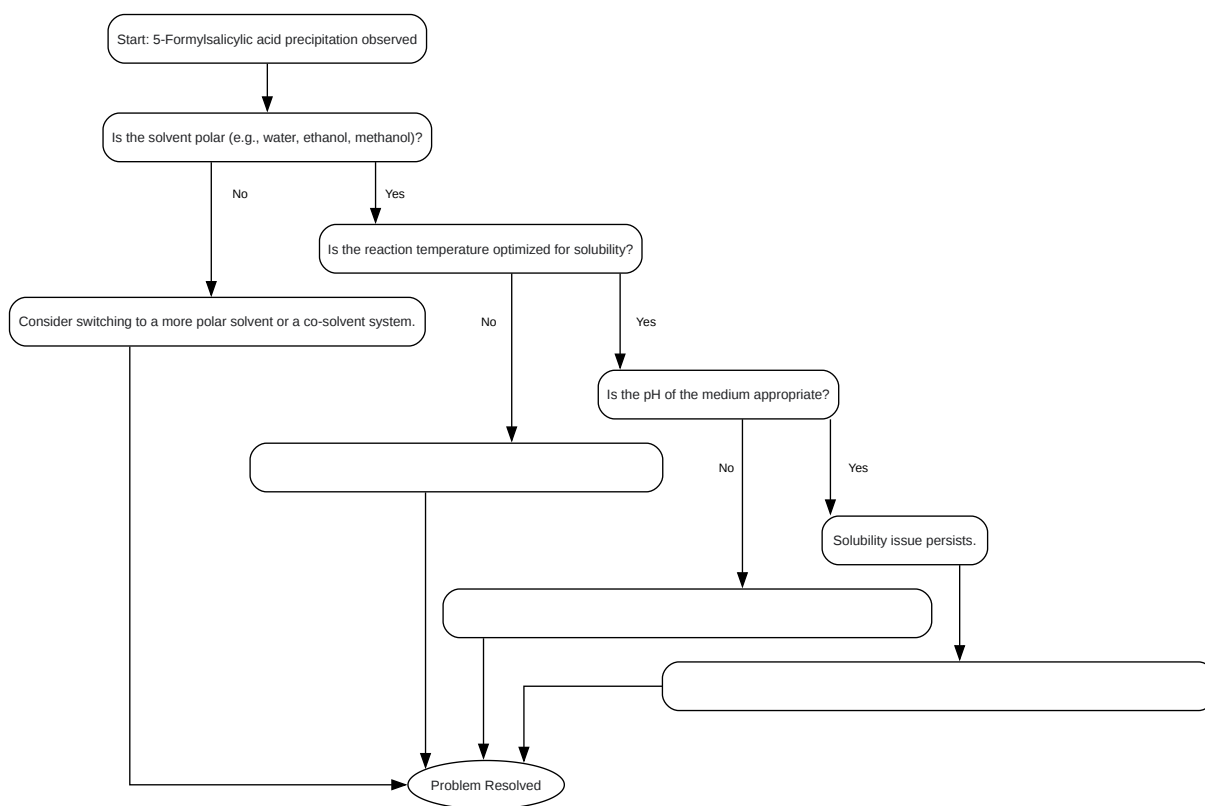
- **Solvent Polarity:** Like its parent compound, salicylic acid, **5-Formylsalicylic acid** has limited solubility in non-polar organic solvents.
- **pH of the Medium:** At a pH below its pKa (around 2.67), the carboxylic acid group will be protonated, making the molecule less polar and less soluble in aqueous media.
- **Temperature:** Solubility of solids in liquids is generally temperature-dependent. Lower reaction temperatures can significantly reduce solubility.
- **Crystalline Structure:** The stable crystalline lattice of the solid compound requires energy to be overcome by solvent interactions.

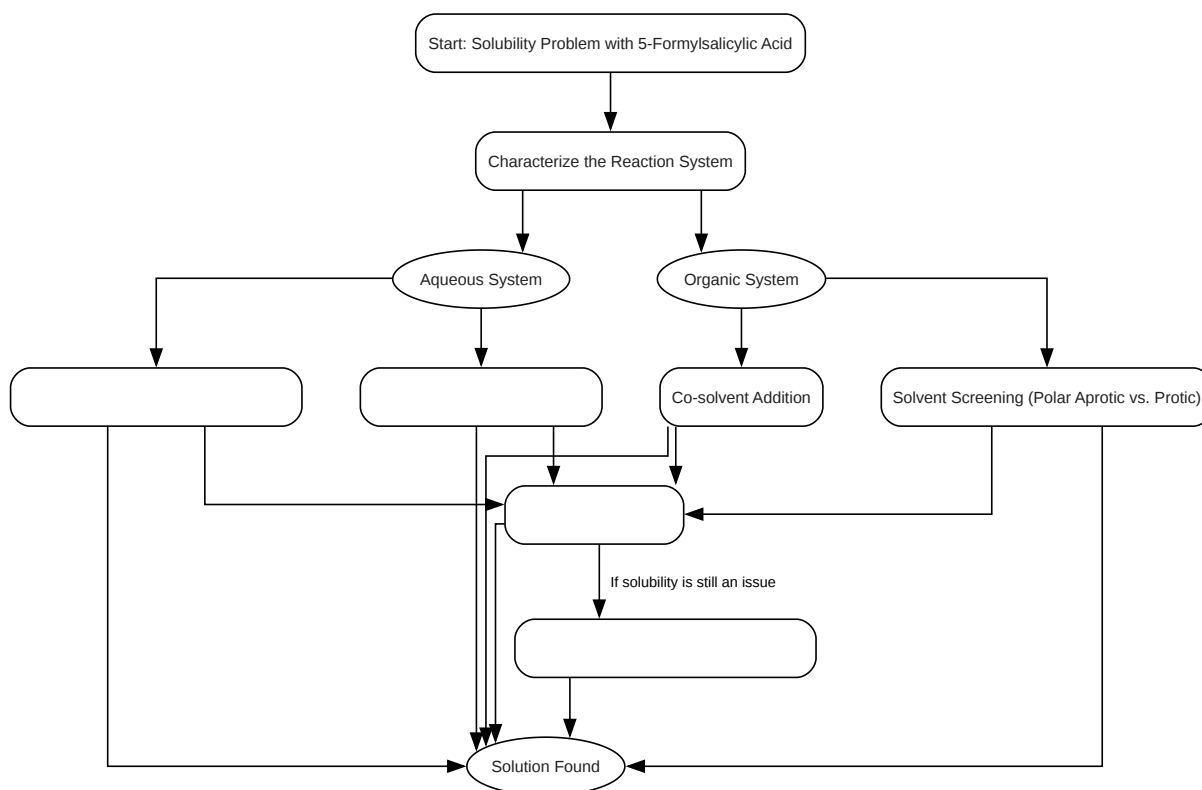
Troubleshooting Guide: Enhancing Solubility of 5-Formylsalicylic Acid

This guide provides systematic approaches to troubleshoot and overcome common solubility problems.

Issue 1: 5-Formylsalicylic acid is not dissolving in the chosen solvent.

Initial Assessment Workflow





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